

Calteridol calcium log K stability constant compared to DOTA

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Compound Focus: Calteridol calcium

CAS No.: 121915-83-1

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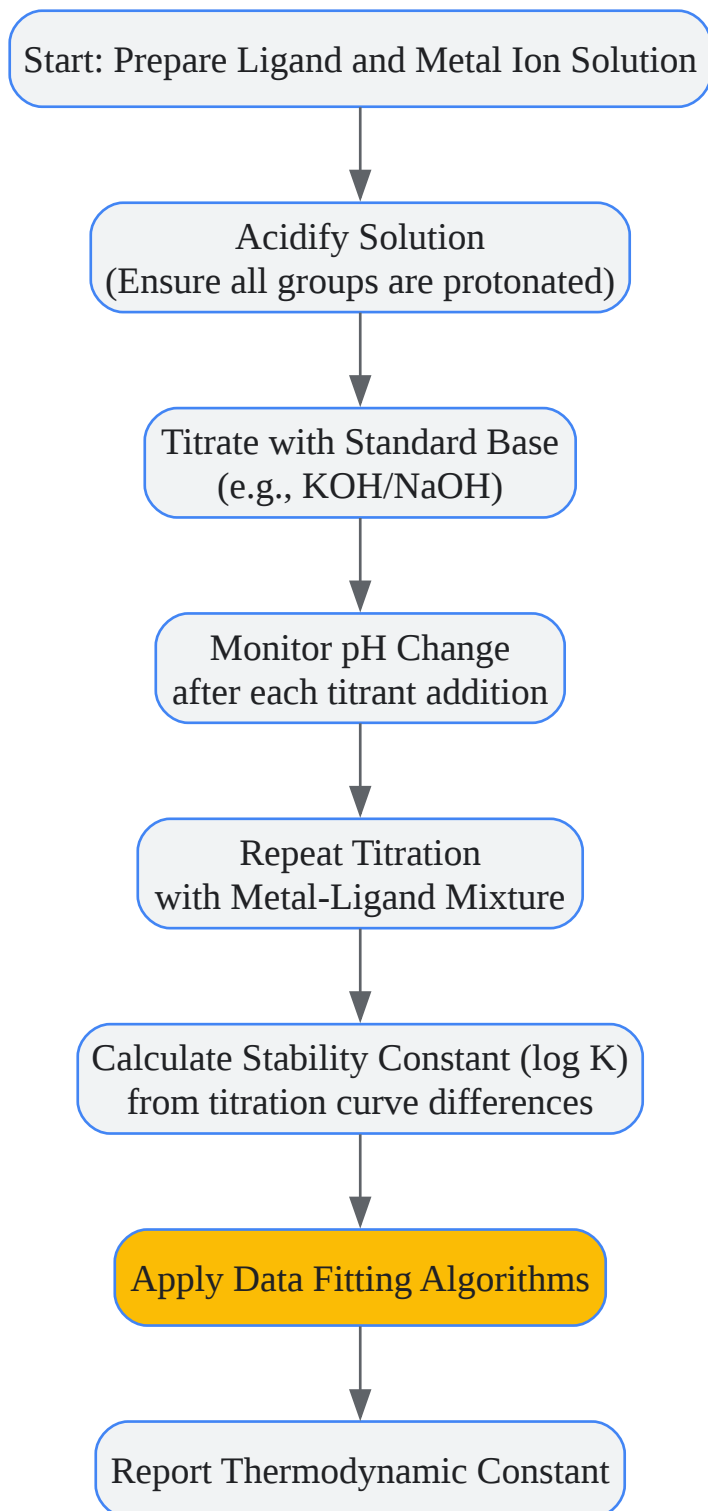
Stability Constants: Comparative Data

The table below summarizes the available stability constant (log K) data for the calcium complexes of DOTA and the closely related compound Calcobutrol.

Complex / Ligand	Metal Ion	log K (Stability Constant)	Experimental Conditions
DOTA Complex [1]	Ca ²⁺	Not specifically given, but implied to be low	pH-potentiometric titrations (25°C, 0.1 M KCl)
Calcobutrol [2] [3]	Ca ²⁺	10.3	pH-potentiometric titrations (25°C, 0.1 M KCl)
Gadobutrol (Gd ³⁺) [2]	Gd ³⁺	Log K is much higher than Calcobutrol's	Information derived from patent context

Experimental Protocols for Stability Constant Determination

The stability constants for these complexes are typically determined through **pH-potentiometric equilibrium titrations** [2] [3]. Here is a generalized workflow for this methodology:



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Key Protocol Details:

- **Objective:** To determine the stability constant (K) for the reaction $M + L \rightleftharpoons ML$ by measuring proton displacement during complex formation [2].
- **Standard Conditions:** Experiments are often conducted at **25°C** in a **0.1 M KCl** background to maintain a constant ionic strength [2] [3].
- **Procedure:** The ligand (or metal-ligand mixture) is dissolved in water and acidified. The solution is titrated with a standard base, and the pH is carefully measured after each addition.
- **Data Analysis:** The difference between the titration curves of the free ligand and the metal-ligand mixture is analyzed using specialized computer programs (e.g., Hyperquad, PSEQUAD) to calculate the thermodynamic stability constant [3].

Interpretation and Significance of the Data

While a direct comparison with **Calteridol calcium** is not possible, the available data provides critical insights:

- **Low Stability of Macrocyclic Ca^{2+} Complexes:** The primary reason a specific log K for the Ca^{2+} -DOTA complex is rarely reported is that it is inherently **very low** [1]. This is a general feature, as the large macrocyclic cavity of DOTA and its derivatives is better suited for larger trivalent ions like Ln^{3+} and Gd^{3+} .
- **Functional Role of Calcium Complexes:** The low stability of the calcium complex is crucial for the safety of drugs like Gadovist (containing Gadobutrol) and ProHance (containing Gadoteridol). **Calcobutrol** and **Calteridol calcium** are intentionally added to formulations as **stabilizing agents**. Their function is to scavenge any free gadolinium ions (Gd^{3+}) released from the main contrast agent, leveraging the vast difference in stability between the Gd^{3+} and Ca^{2+} complexes. The Gd^{3+} complex is far more stable, so it displaces Ca^{2+} from the ligand, preventing toxic free Gd^{3+} from circulating in the body [2] [3].

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References

1. Comparison of the Equilibrium, Kinetic and Water ... [pmc.ncbi.nlm.nih.gov]

2. EP2496562A1 - Process for the preparation of calcobutrol [patents.google.com]

3. Process for the preparation of calcobutrol [patents.google.com]

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